

An In-depth Technical Guide to the Safe Handling of m-PEG16-alcohol

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Compound of Interest

Compound Name: *m*-PEG16-alcohol

Cat. No.: B032618

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data and handling procedures for **m-PEG16-alcohol** (methoxy-polyethylene glycol-16-alcohol). The information is intended to support researchers, scientists, and drug development professionals in the safe and effective use of this compound in a laboratory setting.

Chemical and Physical Properties

m-PEG16-alcohol is a monodisperse polyethylene glycol (PEG) derivative with a terminal methoxy group and a hydroxyl group. The hydrophilic nature of the PEG chain enhances the aqueous solubility of molecules to which it is conjugated.^{[1][2][3]}

Table 1: Physicochemical Properties of **m-PEG16-alcohol**

Property	Value	Source(s)
CAS Number	133604-58-7	[1][2]
Molecular Formula	C33H68O17	[1][2]
Molecular Weight	~736.9 g/mol	[1]
Appearance	White to off-white solid	[4]
Purity	≥95% to >98% (supplier dependent)	[1][2]

Toxicological Data and Safety Information

Specific toxicological studies on **m-PEG16-alcohol** are not readily available in the public domain. However, the safety profile can be inferred from data on polyethylene glycols (PEGs) and glycol ethers in general. PEGs are generally considered to have low acute and chronic toxicity.[5] They are not found to be genotoxic or carcinogenic.[5]

Acute exposure to high levels of some glycol ethers in humans can lead to narcosis, pulmonary edema, and severe liver and kidney damage.[6] Chronic exposure may result in neurological and blood effects, such as fatigue, nausea, tremor, and anemia.[6] However, the systemic toxicity of ethylene-based glycol ethers is primarily associated with their metabolism to corresponding alkoxyacetic acids, with shorter-chain derivatives being more toxic.[7] Propylene glycol ethers are generally considered less toxic.[7]

Table 2: General Toxicological Profile of Polyethylene Glycols

Endpoint	Observation	Source(s)
Acute Oral Toxicity	Very low	[5]
Dermal Toxicity	Very low	[5]
Skin Irritation	Very low	[5]
Eye Irritation	Some glycol ethers are eye irritants	[7]
Genotoxicity	Generally not genotoxic	[5][7]
Carcinogenicity	Not suspected to be carcinogenic	[5]

Handling and Storage Protocols

Proper handling and storage are crucial for maintaining the integrity of **m-PEG16-alcohol** and ensuring laboratory safety.

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE. However, as a minimum, the following should be worn when handling **m-PEG16-alcohol**:

- Gloves: Chemical-resistant gloves.
- Eye Protection: Safety glasses or goggles.
- Lab Coat: A standard laboratory coat.

Storage

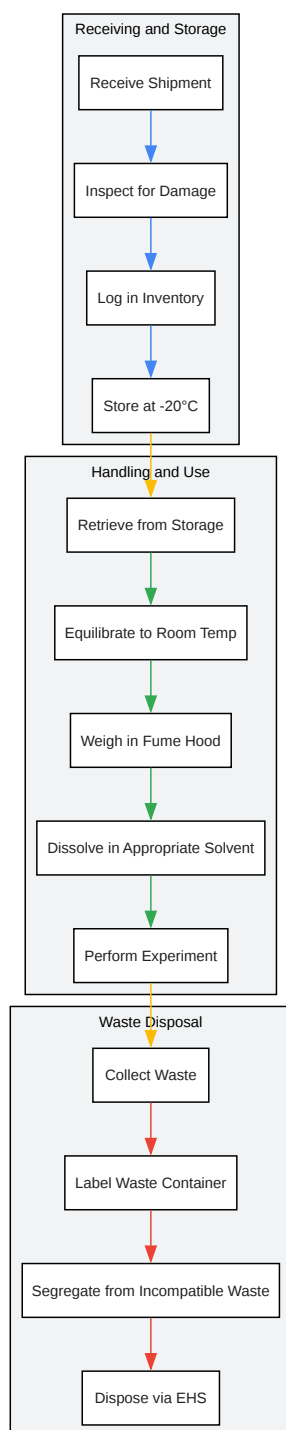
m-PEG16-alcohol is sensitive to temperature and light.

Table 3: Recommended Storage Conditions for **m-PEG16-alcohol**

Condition	Recommendation	Source(s)
Temperature	-20°C for long-term storage	[1] [2]
Atmosphere	Store in a dry environment	[3]
Light	Avoid direct sunlight	[3]
Shipping	Ambient temperature	[1] [2]

General Handling Procedures

The following diagram outlines a general workflow for the safe handling of **m-PEG16-alcohol** in a research environment.



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A generalized workflow for the safe handling of **m-PEG16-alcohol**.

Experimental Protocols

Detailed experimental protocols should be developed and approved as part of a comprehensive risk assessment for any new procedure involving **m-PEG16-alcohol**. The following are generalized procedural outlines.

Preparation of Stock Solutions

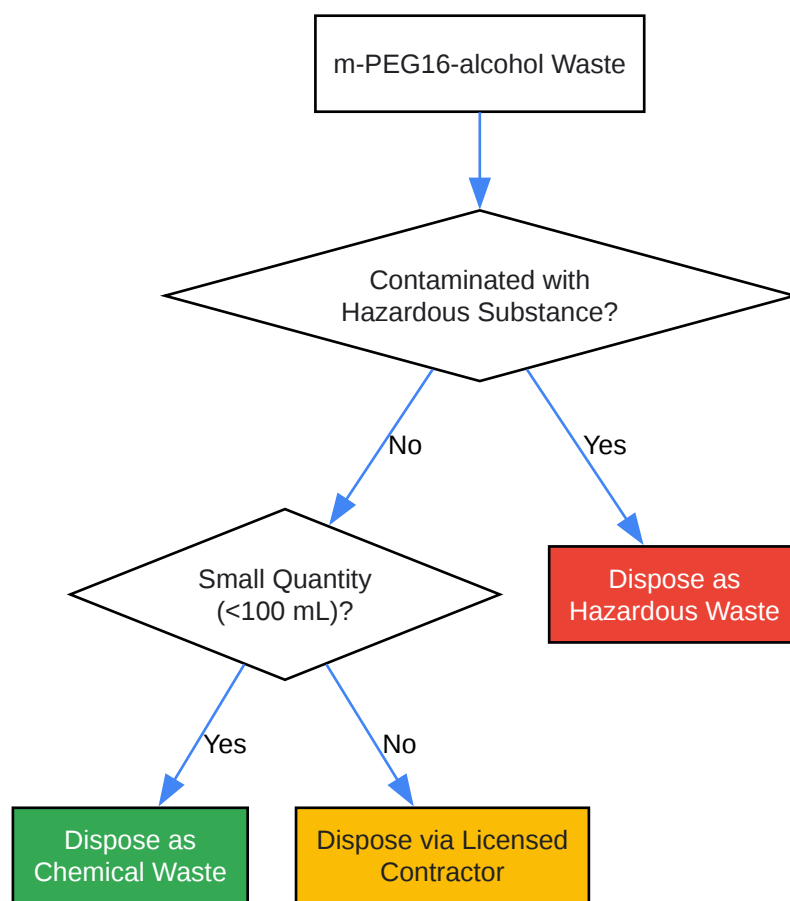
- Preparation: Allow the container of **m-PEG16-alcohol** to equilibrate to room temperature before opening to prevent condensation.
- Weighing: In a chemical fume hood, weigh the desired amount of **m-PEG16-alcohol** into a suitable container.
- Dissolution: Add the desired solvent (e.g., high-purity water, buffer) to the solid and mix until fully dissolved.
- Storage: Store the stock solution at the recommended temperature (typically 4°C or -20°C) and protect it from light. Avoid repeated freeze-thaw cycles.[8]

Disposal of Waste

The disposal of **m-PEG16-alcohol** waste must comply with institutional and environmental regulations.

- Assessment: Determine if the waste is contaminated with any hazardous substances. If so, it must be treated as hazardous waste.
- Collection: Collect waste in a clearly labeled, sealed, and chemically compatible container.
- Segregation: Do not mix with other chemical waste streams unless permitted by your institution's guidelines.
- Disposal: Arrange for collection by a licensed chemical waste disposal contractor through your institution's Environmental Health and Safety (EHS) department.

The following diagram illustrates the decision-making process for the proper disposal of **m-PEG16-alcohol**.



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A decision tree for the proper disposal of **m-PEG16-alcohol** waste.

Conclusion

While **m-PEG16-alcohol** is part of a class of compounds generally considered to have low toxicity, adherence to standard laboratory safety protocols is essential. This guide provides a foundation for the safe handling and use of **m-PEG16-alcohol**. Researchers are strongly encouraged to consult their institution's specific safety guidelines and the manufacturer's Safety Data Sheet (SDS) before use.

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